

Barium-140 Fission Yield from Various Actinides: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Barium-140	
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This technical guide provides a comprehensive overview of the fission product yield of **Barium-140** (Ba-140) from the neutron-induced fission of several key actinide isotopes. The data presented is crucial for a range of applications, including nuclear reactor design, fuel cycle analysis, waste management, and in the production of medical isotopes, where Ba-140 serves as a generator for its daughter product, Lanthanum-140 (La-140), a high-energy gamma emitter used in various research and therapeutic applications.

Quantitative Fission Yield Data for Barium-140

The cumulative fission yield of Ba-140 is a critical parameter, representing the probability of its formation per fission event. This data is compiled from the latest evaluated nuclear data libraries, including ENDF/B-VIII.0, JEFF-3.3, and JENDL-5. The following table summarizes the cumulative fission yields for Ba-140 from various actinides at thermal (0.0253 eV), fast (representative spectrum, typically around 1-2 MeV), and 14 MeV neutron energies.



Fissioning Nuclide	Neutron Energy	Cumulative Fission Yield (%)	Data Source
Thorium-232 (Th-232)	Fast	7.78 ± 0.23	JEFF-3.3
14 MeV	7.32 ± 0.36	IAEA	
Uranium-233 (U-233)	Thermal	6.75 ± 0.14	ENDF/B-VIII.0
Fast	6.53 ± 0.20	JEFF-3.3	
14 MeV	5.80 ± 0.29	JEFF-3.3	
Uranium-235 (U-235)	Thermal	6.21 ± 0.05	ENDF/B-VIII.0
Fast	6.09 ± 0.06	JEFF-3.3	
14 MeV	5.48 ± 0.16	JEFF-3.3	-
Uranium-238 (U-238)	Fast	5.95 ± 0.12	JEFF-3.3
14 MeV	5.34 ± 0.16	JEFF-3.3	
Plutonium-239 (Pu- 239)	Thermal	5.31 ± 0.08	ENDF/B-VIII.0
Fast	5.23 ± 0.10	JEFF-3.3	
14 MeV	4.60 ± 0.18	JEFF-3.3	_
Plutonium-241 (Pu- 241)	Thermal	5.89 ± 0.12	ENDF/B-VIII.0
Fast	5.70 ± 0.23	JEFF-3.3	

Note: The uncertainties provided represent the standard deviation.

Experimental Protocols for Barium-140 Fission Yield Determination

The determination of Ba-140 fission yields is a multi-step process that involves the irradiation of an actinide target, followed by the chemical separation of the fission products and subsequent



radiometric analysis. The two primary experimental techniques employed are radiochemical separation and gamma-ray spectrometry.

Radiochemical Separation of Barium-140

This method is a classic and reliable technique for isolating Barium from a complex mixture of fission products and the un-fissioned actinide target material.

2.1.1. Target Dissolution

- Following irradiation, the actinide target (e.g., uranium metal or oxide) is transferred to a hot cell.
- The target is dissolved in a suitable acid, typically nitric acid (HNO3). The concentration and temperature of the acid are optimized for the specific target material to ensure complete dissolution. For example, uranium metal can be dissolved in 10 M HNO3 at 105°C.[1]
- During dissolution, volatile fission products, such as iodine and noble gases, may be released and should be captured in appropriate traps (e.g., NaOH traps for iodine).

2.1.2. Barium Separation

- Carrier Addition: A known amount of stable barium carrier (e.g., Ba(NO₃)₂) is added to the dissolved target solution. This is crucial for monitoring the chemical yield of the separation process.
- Initial Precipitation: Barium, along with other alkaline earth elements like strontium, is coprecipitated. A common method is the precipitation of nitrates or chlorides.
- Purification Steps: A series of precipitation and dissolution steps are performed to separate barium from other fission products. This often involves:
 - Precipitation of barium chloride (BaCl₂) from a cold hydrochloric acid-ether mixture. This step effectively separates barium from many other elements.
 - Scavenging with ferric hydroxide (Fe(OH)₃) to remove interfering radionuclides.



- Final Precipitation: The purified barium is precipitated as barium sulfate (BaSO₄) or barium chromate (BaCrO₄), which are insoluble compounds.
- Yield Determination: The final precipitate is washed, dried, and weighed. The chemical yield
 is calculated by comparing the weight of the recovered precipitate to the amount of barium
 carrier initially added.

Gamma-Ray Spectrometry

Gamma-ray spectrometry is a non-destructive technique used to identify and quantify radionuclides based on their characteristic gamma-ray emissions. It is often used in conjunction with radiochemical separation to analyze the purified barium sample or can be used for direct analysis of the irradiated target.

2.2.1. Sample Preparation and Measurement

- The purified Ba-140 sample (as a precipitate or in solution) is placed in a well-defined geometry for counting.
- A high-purity germanium (HPGe) detector is used for high-resolution gamma-ray spectrometry. The detector is shielded to reduce background radiation.
- The gamma-ray spectrum of the sample is acquired over a sufficient period to obtain statistically significant data.

2.2.2. Data Analysis

- Peak Identification: The characteristic gamma-ray peaks of Ba-140 (e.g., 162.7 keV, 304.9 keV, 437.6 keV) and its daughter, La-140 (e.g., 487.0 keV, 815.8 keV, 1596.2 keV), are identified in the spectrum.[2]
- Peak Area Determination: The net area of the identified gamma-ray peaks is calculated by subtracting the background continuum.
- Activity Calculation: The activity of Ba-140 is determined using the following equation:
 where:



- ε is the detector efficiency at the specific gamma-ray energy.
- Iy is the gamma-ray intensity (emission probability).
- t is the counting time in seconds.
- Fission Yield Calculation: The cumulative fission yield (Y) is then calculated by relating the measured activity of Ba-140 to the total number of fissions that occurred in the target. The number of fissions can be determined using fission chambers or by measuring the activity of a fission product with a well-known fission yield (a monitor).

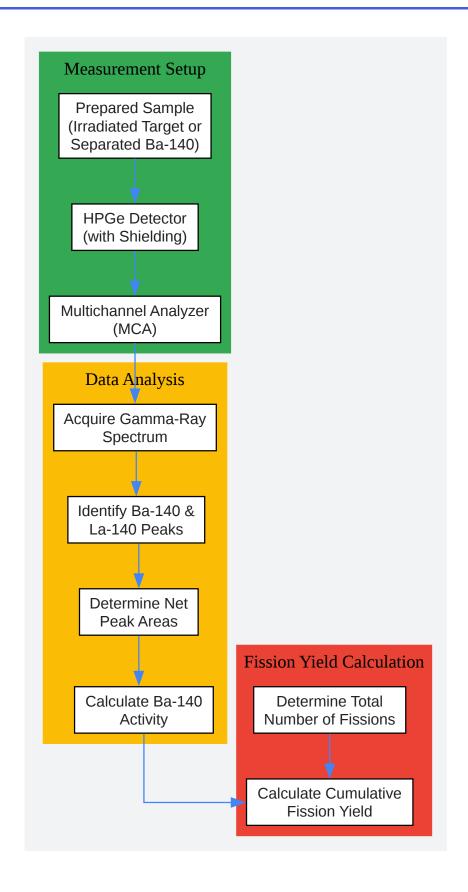
Mandatory Visualizations Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key workflows in the determination of Ba-140 fission yield.

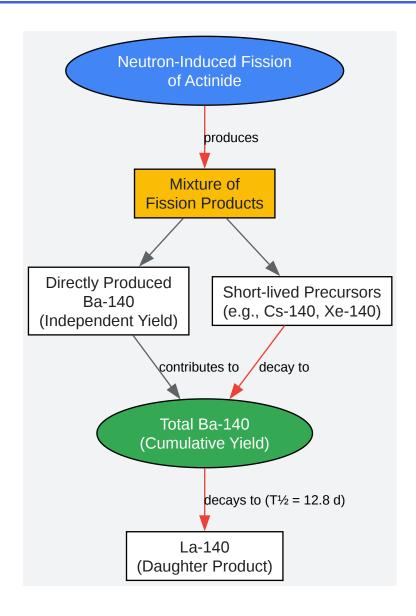












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To cite this document: BenchChem. [Barium-140 Fission Yield from Various Actinides: An Indepth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234999#barium-140-fission-yield-from-different-actinides]

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